

quinoline-6-thiol selectivity compared to other nucleophiles

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Compound Focus: quinoline-6-thiol

CAS No.: 100653-59-6

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Chemical Principles of Thiol Reactivity

Thiols (R-SH) are generally recognized as excellent nucleophiles in organic synthesis. The table below summarizes key properties that influence their reactivity compared to other common nucleophiles like alcohols [1].

Feature	Description & Implication for Nucleophilicity
Nucleophilic Strength	Thiols/thiolates are stronger nucleophiles than their oxygen counterparts (alcohols/alkoxides). This is due to sulfur's lower electronegativity, which holds its electrons less tightly, making them more available for donation [1].
Acidity	Thiols (pKa ~11) are more acidic than alcohols (pKa ~16). This means they are more readily deprotonated to form thiolate ions (RS⁻) , which are even more powerful nucleophiles [1].
Basicity	Thiolates are weaker bases than alkoxides. This is a key advantage as it minimizes competing side reactions like E2 elimination, making their reaction with alkyl halides highly selective for SN2 substitution [1].

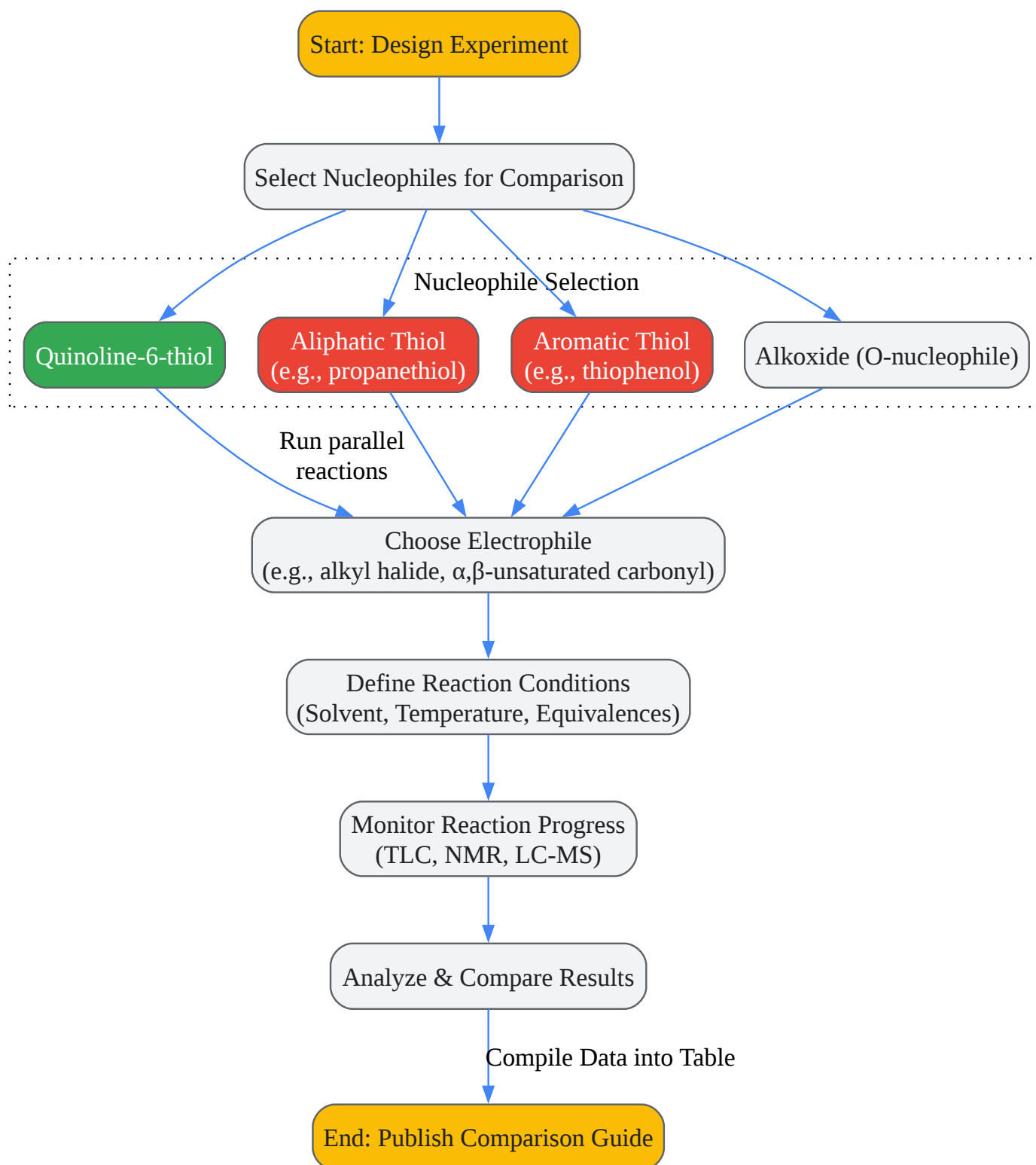
Information on Quinoline-Thiol Derivatives

While data on the specific 6-thiol isomer is limited, research on other quinolinethiols provides useful insights:

- **CAS Data:** **Quinoline-6-thiol** (CAS# 100653-59-6) has a known molecular formula (C₉H₇NS) and structure [2].
- **Reactivity Evidence:** Studies on **4-chloro-8-methylquinoline-2(1H)-thione** show that the thiol/thione group can be S-alkylated using alkyl iodides to form thioethers [3]. This demonstrates the nucleophilic capability of the sulfur group in quinoline systems.
- **Tautomerism:** Quinoline-2-thione derivatives can exist in an equilibrium between a **thione** (C=S) and a **thiol** (C-SH) form. The specific structure and solvent influence which form predominates and thus affects reactivity [3].

Proposed Framework for Experimental Comparison

To create the guide you need, you could design experiments to directly compare **quinoline-6-thiol** with other nucleophiles. Here is a potential methodological framework.



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You could quantify the results in a table like the one below.

Nucleophile	Conversion Yield (%)	Reaction Rate Constant (k)	Observed By-products
Quinoline-6-thiol	<i>To be determined experimentally</i>	<i>To be determined experimentally</i>	<i>To be determined experimentally</i>
Aliphatic Thiol (e.g., propanethiol)	<i>To be determined experimentally</i>	<i>To be determined experimentally</i>	<i>To be determined experimentally</i>
Aromatic Thiol (e.g., thiophenol)	<i>To be determined experimentally</i>	<i>To be determined experimentally</i>	<i>To be determined experimentally</i>
Alkoxide (e.g., sodium ethoxide)	<i>To be determined experimentally</i>	<i>To be determined experimentally</i>	<i>To be determined experimentally</i>

How to Proceed with Your Research

Given the lack of direct comparative data, I suggest the following path forward:

- **Explore Specialized Databases:** Conduct a deeper search on platforms like **SciFinder[®]**, **Reaxys**, or **Web of Science** using "**quinoline-6-thiol** nucleophilicity" and related terms as keywords.
- **Investigate Broader Context:** The strong nucleophilicity of thiols makes them useful probes for reactive sulfur species in biological systems [4]. While not a direct comparison, this underscores their general reactivity.
- **Consider Empirical Testing:** As outlined in the experimental framework above, generating your own comparative data may be the most straightforward approach to creating a comprehensive guide.

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References

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